

Technical Comparison Guide: Methyl- vs. Pentyl-Phenylcyclohexane Scaffolds

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Compound of Interest

Compound Name: 1-Methyl-4-(4-methylcyclohexyl)benzene

CAS No.: 70243-62-8

Cat. No.: B2476138

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Executive Summary & Structural Definition

The phenylcyclohexane (PCH) core is a privileged scaffold in both medicinal chemistry and materials science, offering a balance of rigidity (phenyl ring) and three-dimensionality (cyclohexane ring). This guide compares the C1 (Methyl) and C5 (Pentyl) homologs to illustrate critical "Magic Methyl" vs. "Lipophilic Tail" effects in drug design.

- Compound A (The Lead): **1-Methyl-4-(4-methylcyclohexyl)benzene**^{[1][2]}
 - CAS: 70243-62-8^{[1][2][3][4]}
 - Characteristics: Compact, rigid, high symmetry.
- Compound B (The Analog): **1-Methyl-4-(4-pentylcyclohexyl)benzene**
 - Context: The "Pentyl Analog" represents a classic chain-extension modification used to probe hydrophobic pockets or alter membrane permeability.

Structural Comparison Table

Feature	1-Methyl-4-(4-methylcyclohexyl)benzene	4-Pentyl Analog (1-Methyl-4-(4-pentylcyclohexyl)benzene)
Formula		
Molecular Weight	188.31 g/mol	244.42 g/mol
Alkyl Tail	Methyl (-CH ₃)	Pentyl (-C ₅ H ₁₁)
Steric Bulk	Low (Compact)	High (Flexible Chain)
Lipophilicity (cLogP)	~5.1 (High)	~7.2 (Very High)
Primary Application	Traction Fluids, LC Precursors	Liquid Crystals (Mesogens), Lipophilic Probes

Physicochemical Performance & Drug Design Implications

For a medicinal chemist, the transition from a methyl to a pentyl group is not merely structural—it drastically alters the ADME (Absorption, Distribution, Metabolism, Excretion) profile.

A. Lipophilicity and Solubility

- **Methyl Analog:** With a cLogP of ~5.1, it is already highly lipophilic but remains within the "druggable" range for CNS targets or lipid-formulated delivery. Its compact size allows for efficient packing in crystal lattices, potentially resulting in a higher melting point relative to its molecular weight.
- **Pentyl Analog:** The addition of four methylene units () increases cLogP by approximately +2.0 units. This pushes the molecule into "Brick Dust" territory (poor solubility), making it suitable only for specific Lipid Nanoparticle (LNP) formulations or as a membrane anchor.

B. Metabolic Stability Profile

The structural difference dictates the metabolic "soft spots."

- **Methyl Analog:** The primary metabolic risk is benzylic oxidation at the methyl groups (on the benzene or cyclohexane). This is often rapid, leading to carboxylic acid metabolites that are quickly excreted.
- **Pentyl Analog:** The flexible pentyl chain introduces multiple sites for

and

oxidation (CYP450 mediated). However, the terminal methyl of a pentyl chain is often less reactive than a benzylic methyl, potentially altering half-life (

).

C. Phase Behavior (Liquid Crystal Relevance)

While relevant to formulation stability:

- **Methyl Analog:** Tends to be crystalline or have a narrow liquid range.
- **Pentyl Analog:** The flexible tail disrupts crystal packing, lowering the melting point and often inducing nematic liquid crystal phases. This property is exploited in self-emulsifying drug delivery systems (SEDDS) where fluidity is required.

Experimental Protocols

Protocol 1: Synthesis via Friedel-Crafts & Hydrogenation

Context: This route ensures high regioselectivity for the para-substituted product.

Step-by-Step Methodology:

- **Acylation (Friedel-Crafts):**
 - React Toluene with 4-Methylcyclohexanecarbonyl chloride (for Methyl analog) or 4-Pentylcyclohexanecarbonyl chloride (for Pentyl analog) using

catalyst in

at 0°C.

- Critical Control: Maintain temperature <5°C to prevent isomerization.
- Reduction (Wolff-Kishner or Clemmensen):
 - Reduce the resulting ketone to the methylene linkage using Hydrazine hydrate/KOH (Wolff-Kishner).
 - Alternative: For the direct coupling described in industrial patents (hydroalkylation), react Toluene with 4-alkylcyclohexene using HF/

catalyst.
- Purification:
 - Fractional distillation under high vacuum.
 - Validation: Confirm purity >98% via GC-MS.

Protocol 2: Lipophilicity Assessment (Chromatographic Hydrophobicity Index)

Context: Traditional Shake-flask methods fail for highly lipophilic compounds (LogP > 5).

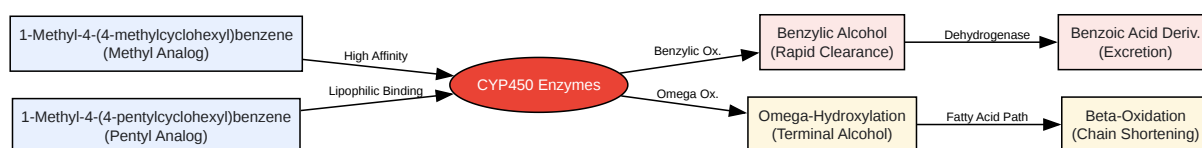
- System: Fast Gradient HPLC on a C18 reversed-phase column.
- Mobile Phase:
 - A: 50mM Ammonium Acetate (pH 7.4)
 - B: Acetonitrile
- Gradient: 0% to 100% B over 5 minutes.
- Calibration: Run a standard set of drugs with known LogP (e.g., Progesterone, Amiodarone).

- Calculation:
 - . Convert CHI to LogP using the calibration curve.

Visualizations

Diagram 1: Comparative Metabolic Pathways

This diagram illustrates how the alkyl chain length shifts the metabolic liability from simple benzylic oxidation to complex chain oxidation.

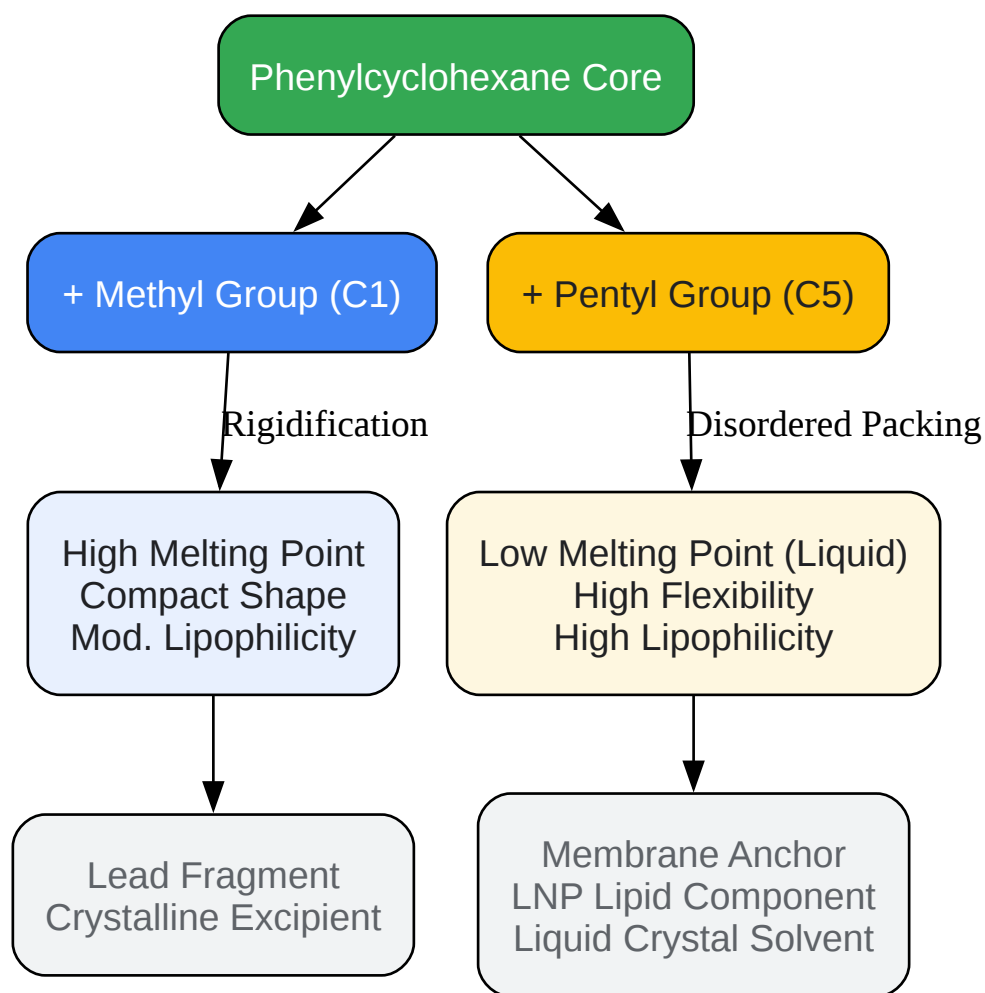


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Caption: Metabolic divergence: Methyl analog undergoes rapid benzylic oxidation, while Pentyl analog enters fatty-acid-like degradation pathways.

Diagram 2: Structure-Property Relationship (SPR) Flow

Visualizing the impact of chain extension on physical state and bio-application.



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Caption: Chain length dictates the transition from crystalline solid (Methyl) to fluid lipophile (Pentyl), determining formulation utility.

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